

# An In-depth Technical Guide on the Thermodynamic Properties and Stability of Mackinawite

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## Compound of Interest

Compound Name: Ferrous sulfide

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## Core Abstract

Mackinawite (FeS), a tetragonal iron monosulfide, is a pivotal material in fields ranging from geochemistry to the burgeoning area of nanomedicine. As the initial precipitate in many sulfidic environments, its thermodynamic properties and stability dictate the formation pathways of more stable iron sulfides like greigite and pyrite.[1][2][3] More recently, mackinawite-based nanozymes have demonstrated significant therapeutic potential as potent scavengers of reactive oxygen species (ROS), opening new avenues for drug development, particularly in the treatment of ROS-related diseases such as acute kidney injury.[4][5] This technical guide provides a comprehensive overview of the thermodynamic landscape of mackinawite, detailing its fundamental properties, stability under various conditions, and the experimental protocols for its synthesis and characterization. Furthermore, it delves into the biomedical applications of mackinawite nanozymes, illustrating their mechanism of action and impact on relevant biological signaling pathways.

## Thermodynamic Properties of Mackinawite

The thermodynamic stability of a mineral is fundamentally described by its standard Gibbs free energy of formation ( $\Delta G^\circ_f$ ), standard enthalpy of formation ( $\Delta H^\circ_f$ ), and standard molar entropy ( $S^\circ$ ). These parameters determine the spontaneity of its formation and its potential for

transformation into other phases. While experimental values can vary depending on the crystallinity and synthetic method of the mackinawite sample, a consistent set of thermodynamic data is crucial for accurate geochemical and biomedical modeling.

## Quantitative Thermodynamic Data

The following table summarizes the key thermodynamic properties of mackinawite at standard conditions (298.15 K and 1 bar).

Property	Symbol	Value	Unit	Reference
Molar Mass	M	87.913	$\text{g}\cdot\text{mol}^{-1}$	[6]
Molar Volume	$V^\circ$	21.082	$\text{cm}^3\cdot\text{mol}^{-1}$	[6]
Gibbs Free Energy of Formation	$\Delta G^\circ_f$	-98.493	$\text{kJ}\cdot\text{mol}^{-1}$	[6]
Enthalpy of Formation	$\Delta H^\circ_f$	-95.495	$\text{kJ}\cdot\text{mol}^{-1}$	[6]
Standard Molar Entropy	$S^\circ$	69.430	$\text{J}\cdot\text{mol}^{-1}\cdot\text{K}^{-1}$	[6]
Heat Capacity	$C_p$	See below	$\text{J}\cdot\text{mol}^{-1}\cdot\text{K}^{-1}$	[6][7]

The heat capacity of mackinawite can be described by the Shomate equation, which allows for calculation at various temperatures. The parameters for the equation for FeS are provided in the NIST WebBook.[7] The Thermoddem database also provides a Maier-Kelley equation for heat capacity as a function of temperature.[6] First-principles calculations have also been employed to determine the thermodynamic properties of mackinawite, providing theoretical values that are in general agreement with experimental data.[8]

## Stability of Mackinawite

Mackinawite is a metastable phase, meaning it is not the most thermodynamically stable iron sulfide under most conditions, yet it can persist for extended periods due to kinetic barriers to

transformation.<sup>[2]</sup> Its stability is highly dependent on environmental factors such as pH, redox potential (Eh), temperature, and the presence of other chemical species.

## pH and Redox Influence (Pourbaix Diagram)

The stability fields of mackinawite as a function of pH and redox potential are best visualized using a Pourbaix (Eh-pH) diagram. These diagrams illustrate the conditions under which a particular mineral is the most stable solid phase in equilibrium with an aqueous solution. Mackinawite is generally stable under reducing (anoxic) and near-neutral to alkaline pH conditions.

## Transformation to More Stable Phases

Mackinawite serves as a precursor to more stable iron sulfides, primarily greigite (Fe<sub>3</sub>S<sub>4</sub>) and ultimately pyrite (FeS<sub>2</sub>).<sup>[2][3]</sup> The transformation pathways are complex and can proceed through various mechanisms, including solid-state transformations and dissolution-reprecipitation processes. The thermodynamic driving force for these transformations is the lower Gibbs free energy of formation of the product phases.

The following table provides a comparison of the standard Gibbs free energy of formation for key iron sulfides, illustrating the thermodynamic favorability of mackinawite transformation.

Mineral	Formula	$\Delta G^\circ_f$ (kJ·mol <sup>-1</sup> )
Mackinawite	FeS	-98.493 <sup>[6]</sup>
Greigite	Fe <sub>3</sub> S <sub>4</sub>	-423.8
Pyrrhotite	Fe <sub>7</sub> S <sub>8</sub>	-739.7
Pyrite	FeS <sub>2</sub>	-166.9

Note: Values for greigite, pyrrhotite, and pyrite are from standard thermodynamic compilations and are provided for comparison.

## Experimental Protocols

### Synthesis of Nanocrystalline Mackinawite

This protocol describes a common method for synthesizing nanocrystalline mackinawite under anoxic conditions.

#### Materials:

- Ferrous chloride ( $\text{FeCl}_2$ ) solution (e.g., 0.57 M)
- Sodium sulfide ( $\text{Na}_2\text{S}$ ) solution (e.g., 1.1 M)
- Deoxygenated Milli-Q water
- Anaerobic chamber (e.g., with a 5%  $\text{H}_2$  in  $\text{N}_2$  atmosphere)
- Magnetic stirrer

#### Procedure:

- Prepare all solutions with deoxygenated water by purging with high-purity nitrogen gas for at least 30 minutes.
- Conduct the synthesis inside an anaerobic chamber to prevent oxidation.
- Slowly add the sodium sulfide solution to the ferrous chloride solution while vigorously stirring. A slight excess of sulfide is often used to prevent the precipitation of iron hydroxides. [9]
- Allow the resulting black precipitate to age for a specified period (e.g., 3 days) with continuous stirring to promote the formation of crystalline mackinawite.[9]
- The resulting mackinawite can be collected by centrifugation or filtration under anoxic conditions.

## Measurement of Thermodynamic Properties

Detailed experimental protocols for measuring the thermodynamic properties of air-sensitive minerals like mackinawite are complex and require specialized equipment.

- **Calorimetry:** The enthalpy of formation ( $\Delta H^\circ_f$ ) can be determined by solution calorimetry, where the heat of dissolution of the mineral in a suitable solvent is measured. For air-sensitive sulfides, this is performed in a sealed, anoxic calorimetric cell. The heat capacity ( $C_p$ ) and entropy ( $S^\circ$ ) are typically measured using adiabatic or differential scanning calorimetry (DSC) from near absolute zero to higher temperatures.
- **Electrochemical Methods:** The Gibbs free energy of formation ( $\Delta G^\circ_f$ ) can be determined from the electromotive force (EMF) of an electrochemical cell where a reaction involving mackinawite is at equilibrium. This requires the construction of a specific electrode system that is reversible with respect to the components of mackinawite.

## Biomedical Applications: Mackinawite Nanozymes

A groundbreaking application of mackinawite is in the form of nanozymes, which are nanomaterials with enzyme-like characteristics. Mackinawite nanozymes have been shown to be highly effective scavengers of reactive oxygen species (ROS), which are implicated in a wide range of diseases.

### Mechanism of ROS Scavenging

Mackinawite nanozymes exhibit broad-spectrum ROS scavenging activity through a synergistic mechanism that includes:

- **Multi-enzyme-like activities:** They can mimic the function of natural antioxidant enzymes such as superoxide dismutase (SOD) and catalase.
- **Hydrogen polysulfide release:** The nanozymes can release hydrogen polysulfides ( $H_2S_n$ ), which are potent antioxidants.[\[4\]](#)

This dual action allows for the efficient neutralization of various ROS, including superoxide anions ( $O_2^-$ ), hydrogen peroxide ( $H_2O_2$ ), and hydroxyl radicals ( $\bullet OH$ ).[\[4\]](#)

### Impact on Inflammatory Signaling Pathways

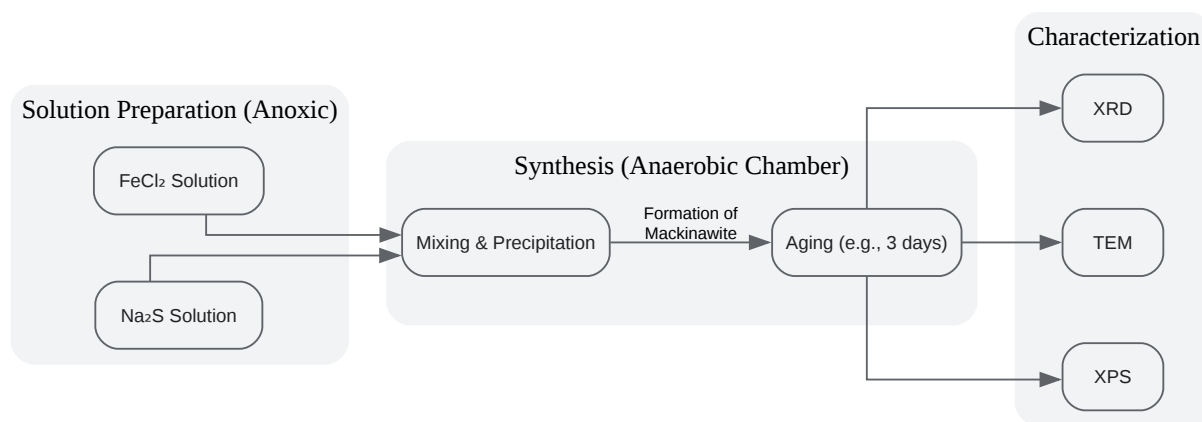
In the context of acute kidney injury (AKI), a condition characterized by excessive ROS production, mackinawite nanozymes have been shown to mitigate inflammation by modulating

key signaling pathways. Treatment with these nanozymes has been observed to downregulate pro-inflammatory pathways, including:

- Interleukin-6/Janus kinase/Signal transducer and activator of transcription 3 (IL-6/JAK/STAT3) pathway
- Interferon-gamma (IFN- $\gamma$ ) signaling
- Tumor necrosis factor-alpha (TNF- $\alpha$ ) signaling via NF- $\kappa$ B[4]

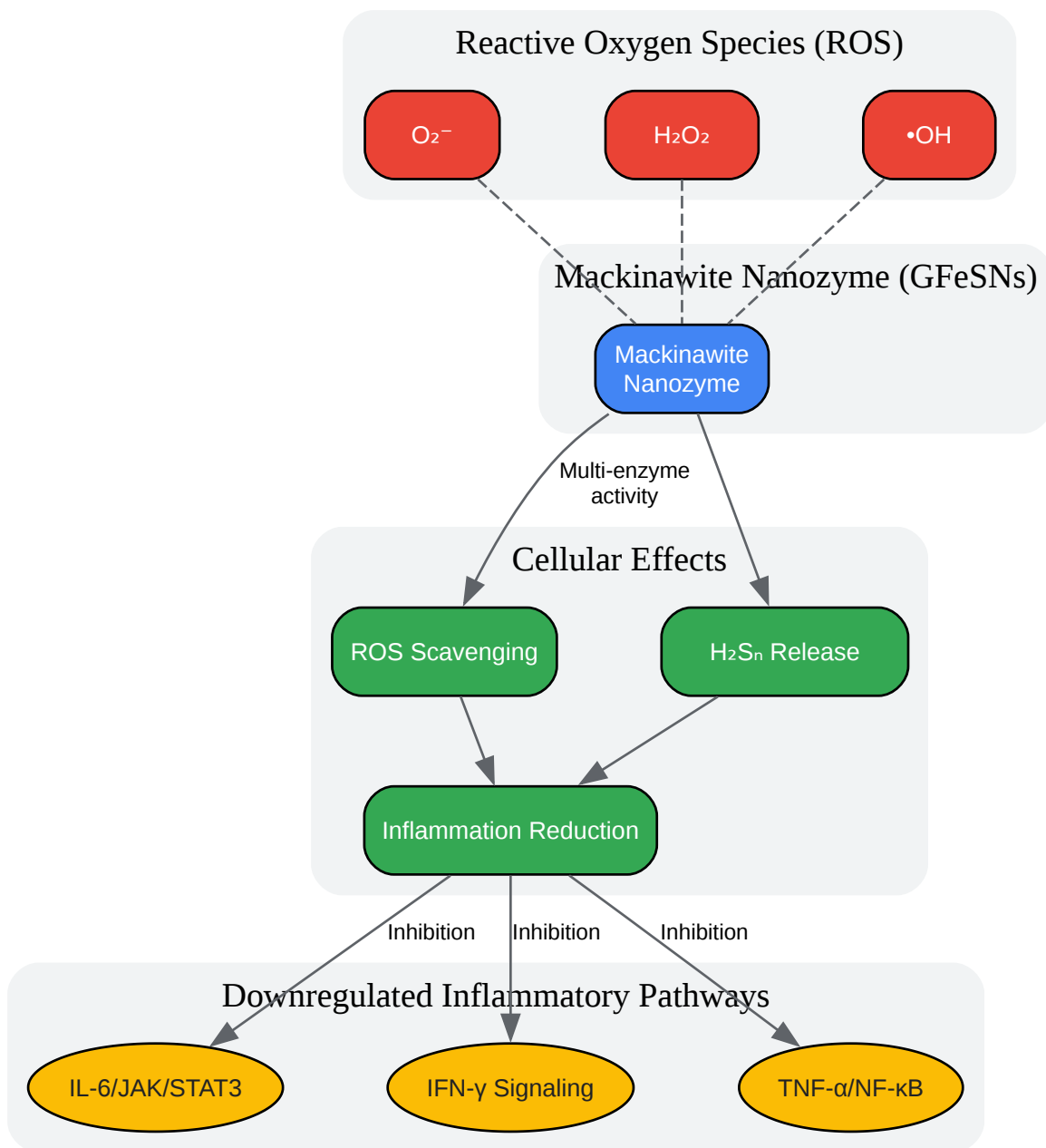
This anti-inflammatory effect, coupled with direct ROS scavenging, highlights the therapeutic potential of mackinawite nanozymes.

## Visualizations



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Caption: Experimental workflow for the synthesis and characterization of mackinawite.



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Caption: Mechanism of action of mackinawite nanozymes in ROS scavenging and inflammation reduction.

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